

An In-depth Technical Guide to the Material Safety Data of Rubidium Bromide

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Compound of Interest

Compound Name: *Rubidium bromide*

Cat. No.: *B3029768*

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This whitepaper provides a comprehensive overview of the material safety data for **Rubidium Bromide** (RbBr), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, safety protocols, and emergency procedures to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

Rubidium bromide is a white, crystalline solid.^[1] It is an inorganic compound that is highly soluble in water.^[1] Key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	BrRb	[1] [2] [3] [4]
Molecular Weight	165.37 g/mol	[3] [5] [6]
Melting Point	693 °C (1279.4 °F)	[2] [3] [4] [6] [7]
Boiling Point	1340 °C (2444 °F)	[2] [3] [4]
Density	3.35 g/mL at 25 °C	[2] [3] [4] [7]
Appearance	White crystalline powder/solid	[1] [2] [4]
Solubility	Soluble in water	[1]
Stability	Stable under normal conditions. It is hygroscopic, meaning it can absorb moisture from the air. [1] [2] [8] Incompatible with strong acids. [2] [3] [4] [8]	

Toxicological Information

While generally considered to have low toxicity, **Rubidium Bromide** should be handled with care as it can cause irritation to the skin and eyes.[\[1\]](#) Detailed toxicological studies on **Rubidium Bromide** are limited; however, information on its constituent components can provide insight. Bromine, a component of **Rubidium Bromide**, is a powerful oxidizing agent that can cause tissue damage.[\[5\]](#)

Endpoint	Value	Source
Acute Toxicity	No acute toxicity information is available.	[2]
Skin Corrosion/Irritation	May cause skin irritation.[1][9]	
Eye Damage/Irritation	May cause eye irritation.[1][9]	
Carcinogenicity	No indication of carcinogenicity to humans.[5]	

Handling and Storage

Proper handling and storage of **Rubidium Bromide** are crucial to maintain its integrity and ensure laboratory safety.

Handling:

- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[2][8][10][11]
- Ensure adequate ventilation to avoid dust formation and inhalation.[2][8][11]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not eat, drink, or smoke when handling the substance.[8][10]
- Wash hands thoroughly after handling.[8][10]

Storage:

- Store in a cool, dry, and well-ventilated area.[2][8][10][11]
- Keep containers tightly closed to prevent moisture absorption, as the material is hygroscopic.[1][2][8][11]
- Store away from incompatible materials, such as strong acids.[2][8]

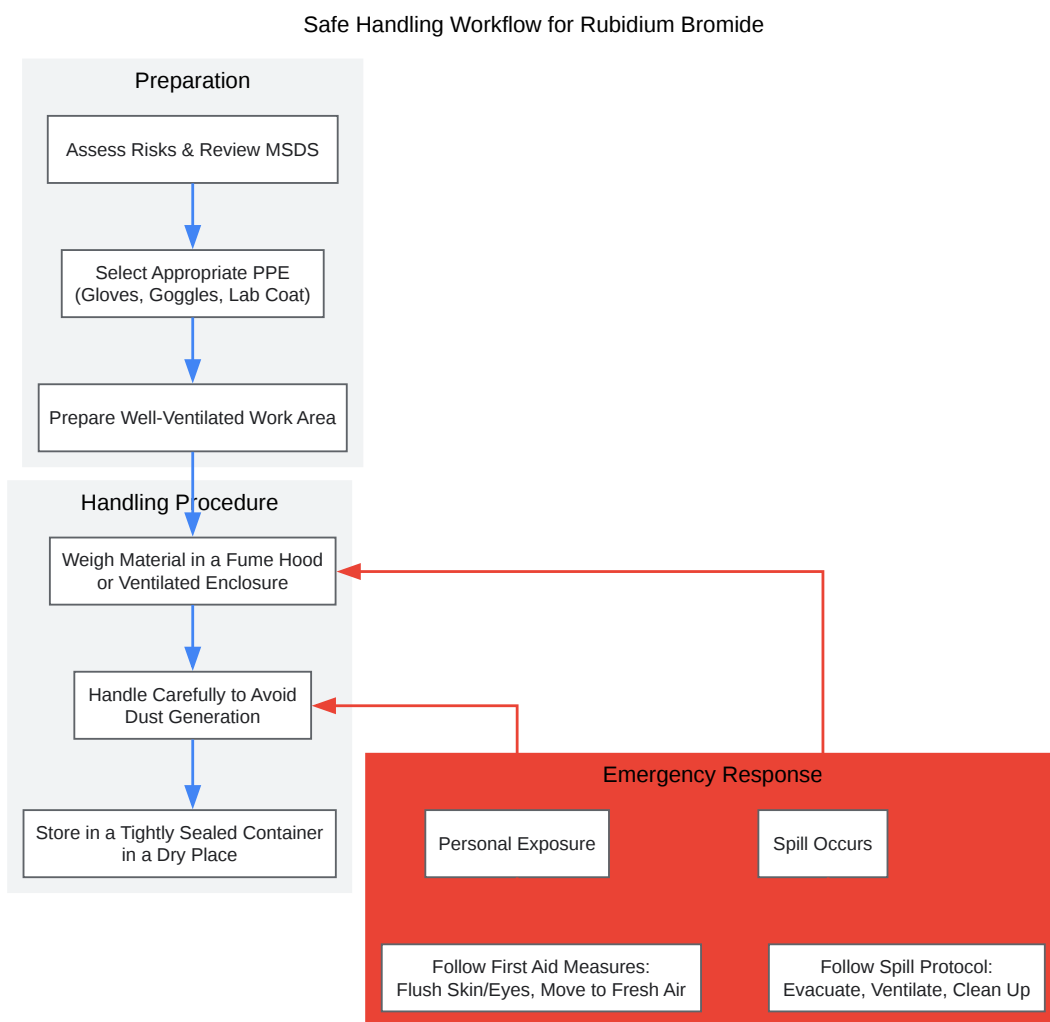
Emergency Procedures

In the event of exposure or a spill, follow these procedures.

Emergency Situation	Protocol	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [2] [8] [9] [12]	
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur. [2] [9] [11]	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur. [2] [9] [11]	
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention if symptoms occur. [2] [9] [11]	
Spill	Clear the area of personnel. [10] Wear appropriate PPE. [2] [8] [10] Avoid dust formation. [2] [8] [10] Sweep up the spilled material and place it in a suitable container for disposal. [2] [8] Prevent spillage from entering drains or waterways. [10]	

Experimental Protocols and Workflows

The following diagram illustrates the logical workflow for the safe handling of **Rubidium Bromide** in a research setting.



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Caption: Logical workflow for the safe handling of **Rubidium Bromide**.

This guide provides essential information for the safe handling and use of **Rubidium Bromide**. Always refer to the specific Material Safety Data Sheet provided by the supplier for the most current and detailed information.

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